

In-vivo Validation of Chloralodol's Hypnotic Mechanism: A Comparative Guide

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Compound of Interest

Compound Name: Chloralodol

CAS No.: 3563-58-4

Cat. No.: B1668634

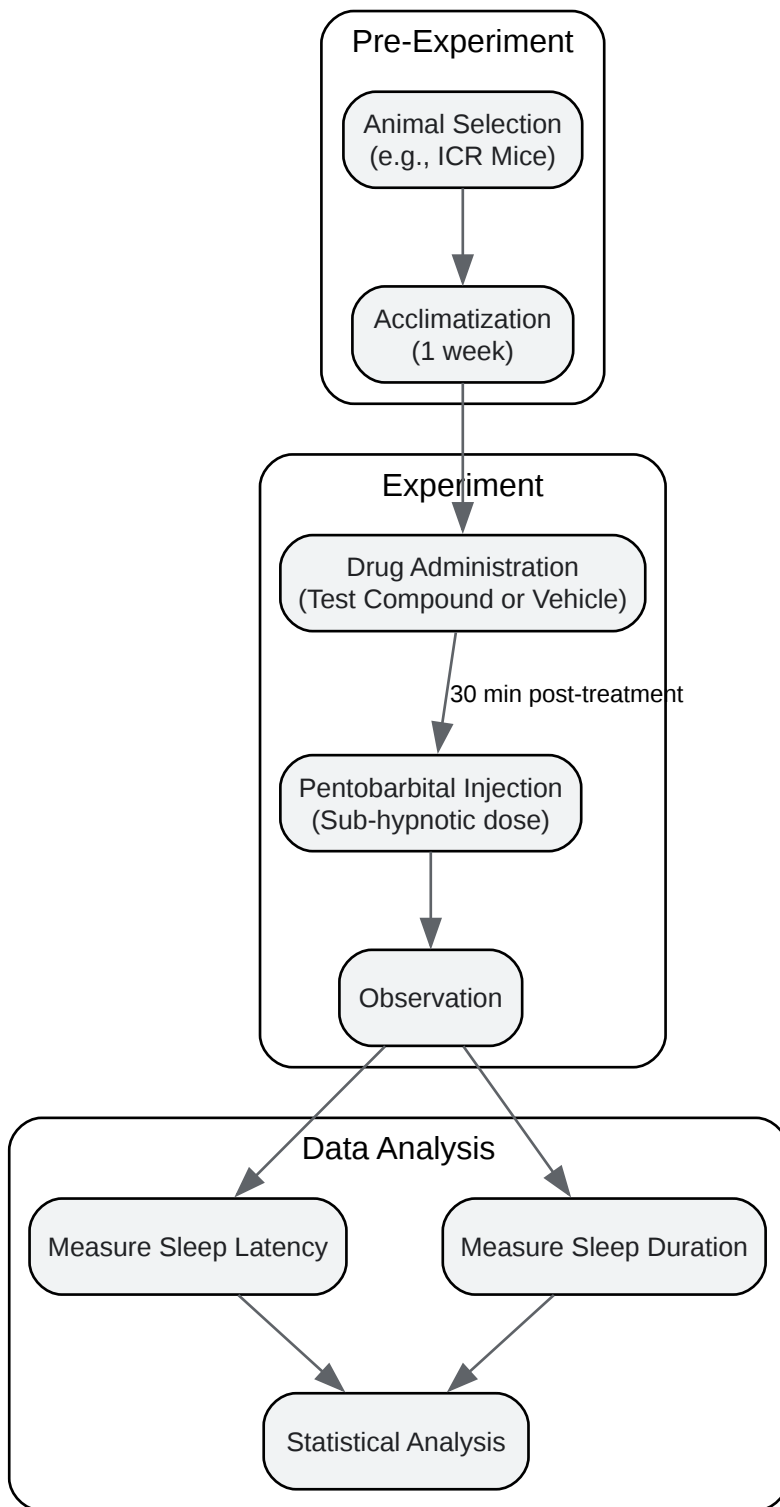
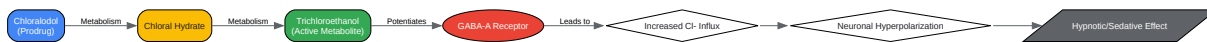
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This guide provides an objective comparison of **Chloralodol**'s performance with alternative hypnotic agents, supported by available in-vivo experimental data. **Chloralodol**, a prodrug of chloral hydrate, exerts its hypnotic effects through its active metabolite, trichloroethanol. The primary mechanism of action is the potentiation of the γ -aminobutyric acid type A (GABA-A) receptor, the principal inhibitory neurotransmitter receptor in the central nervous system.[1][2] This guide delves into the in-vivo evidence validating this mechanism and compares its efficacy and safety profile with other commonly used sedatives.

Mechanism of Action: Potentiation of GABA-A Receptors

Chloralodol is rapidly metabolized to chloral hydrate, which is then converted to trichloroethanol.[1] Trichloroethanol acts as a positive allosteric modulator of the GABA-A receptor.[3][4] This binding enhances the effect of GABA, leading to an increased influx of chloride ions into the neuron.[1] The resulting hyperpolarization of the neuronal membrane reduces its excitability, producing hypnotic and sedative effects.[1]



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References

- [1. What is the mechanism of Chloral Hydrate? \[synapse.patsnap.com\]](#)
- [2. Chloral Hydrate's Impact on Brain Development: From Clinical Safety to Molecular Mechanisms - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Trichloroethanol potentiation of gamma-aminobutyric acid-activated chloride current in mouse hippocampal neurones - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Trichloroethanol potentiates synaptic transmission mediated by gamma-aminobutyric acidA receptors in hippocampal neurons - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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